

# A Comprehensive Technical Guide to N-Boc-D-serine Methyl Ester

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## Compound of Interest

Compound Name: *N-Boc-D-serine methyl ester*

Cat. No.: B558445

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This guide provides an in-depth overview of **N-Boc-D-serine methyl ester**, a critical chiral building block in modern organic synthesis and drug discovery. It is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its properties, applications, and handling.

## Core Properties and Specifications

**N-Boc-D-serine methyl ester** is a derivative of the amino acid D-serine, featuring a tert-butoxycarbonyl (Boc) protecting group on the amine and a methyl ester on the carboxylic acid. These modifications enhance its stability and utility in various synthetic applications.<sup>[1][2]</sup>

Property	Value	Reference
Molecular Weight	219.23 g/mol	
219.24 g/mol	[3][4][5][6]	
Chemical Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>5</sub>	[3][4][6]
CAS Number	95715-85-8	[3][6]
Appearance	Colorless to light yellow clear liquid	[3]
Purity	>98.0% (HPLC)	[3]
Density	1.08 g/mL at 25 °C	
Boiling Point	215 °C	
354.3 °C at 760 mmHg	[7]	
Flash Point	113 °C (235.4 °F) - closed cup	[8]
Refractive Index (n <sub>20</sub> /D)	1.453	
Optical Activity ([α] <sub>25</sub> /D)	+18.8°, c = 5 in methanol	
Synonyms	N-Boc-(D)-Serine methyl ester, Boc-D-Ser-OMe, (R)-Methyl 2-(tert-butoxycarbonylamino)-3-hydroxypropanoate	[2][3][6]

## Key Applications in Research and Development

The unique structural features of **N-Boc-D-serine methyl ester** make it a valuable tool in several areas of chemical and pharmaceutical research.

- **Peptide Synthesis:** It serves as a fundamental building block for incorporating D-serine into peptide chains.[1] The Boc protecting group ensures selective reactions at the C-terminus during peptide elongation.[1] It is suitable for solution-phase peptide synthesis.
- **Drug Development:** This compound is explored in the creation of novel therapeutics, particularly for neurological disorders, by enabling the synthesis of drugs that modulate

neurotransmitter systems.[1] It is also used in the synthesis of anti-cancer agents, such as quinazolinone derivatives that inhibit PI3K activity.[9]

- Chiral Catalysts: Its defined stereochemistry makes it a useful precursor in the development of chiral catalysts.[1]
- Bioconjugation: The molecule is employed in techniques to attach biomolecules to surfaces or other molecules, which is crucial for creating targeted drug delivery systems.[1]

## Experimental Protocols

### Synthesis of N-Boc-D-serine Methyl Ester

The following protocol is adapted from a procedure for the L-isomer, which is described as "essentially identical" for the D-isomer.[10] This method involves the esterification of N-Boc-D-serine.

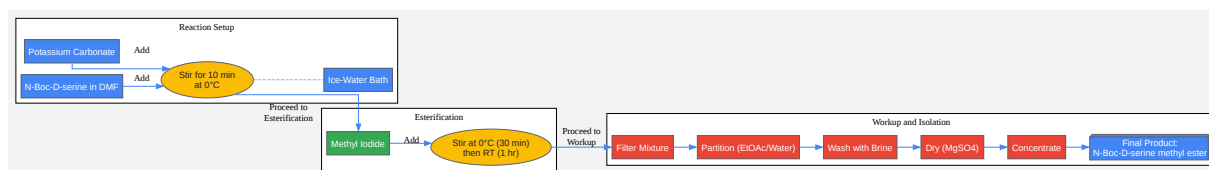
Materials:

- N-Boc-D-serine
- Dimethylformamide (DMF)
- Potassium carbonate ( $K_2CO_3$ )
- Methyl iodide ( $CH_3I$ )
- Ethyl acetate
- Water
- Brine
- Magnesium sulfate ( $MgSO_4$ )
- Ice-water bath
- Stirring apparatus

- Filtration apparatus
- Rotary evaporator

Procedure:

- To a cold solution of N-Boc-D-serine (0.16 mol) in 150 mL of dimethylformamide, add solid potassium carbonate (0.176 mol).
- Stir the mixture for 10 minutes in an ice-water bath.
- Add methyl iodide (0.32 mol) to the white suspension. Caution: Methyl iodide is toxic and a suspected carcinogen; handle it in a well-ventilated fume hood.
- Continue stirring at 0°C for 30 minutes. The mixture may solidify.
- Warm the reaction to room temperature and stir for an additional hour. Monitor the reaction completion via TLC analysis.
- Filter the reaction mixture by suction.
- Partition the filtrate between 300 mL of ethyl acetate and 300 mL of water.
- Wash the organic phase with brine (2 x 300 mL).
- Dry the organic phase with magnesium sulfate, filter, and concentrate to yield **N-Boc-D-serine methyl ester** as a pale amber oil.[\[10\]](#)



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Caption: Synthesis workflow for **N-Boc-D-serine methyl ester**.

## Safety and Handling

N-Boc-DL-serine methyl ester is classified as harmful if swallowed, causes skin irritation, and serious eye irritation, and may cause respiratory irritation.[7]

Precautionary Measures:

- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation and ingestion.[11] Use only in a well-ventilated area.[7] Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and lab coat.[7]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[11]
- First Aid:
  - Eye Contact: Rinse immediately with plenty of water for at least 15 minutes.[11]
  - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[11]

- Inhalation: Remove to fresh air.[11]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[11]
- In all cases of exposure, seek medical attention if symptoms occur.[11]

Always consult the material safety data sheet (MSDS) before handling this chemical.[7][8][11]

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